

Sulfo-Cy7.5 Maleimide: A Comprehensive Technical Guide for Advanced Bioconjugation

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the core chemical and physical properties of **Sulfo-Cy7.5 maleimide**, a near-infrared (NIR) fluorescent dye crucial for a range of applications in research and drug development. Its exceptional spectral characteristics in the NIR window, coupled with its high water solubility, make it an ideal candidate for in vivo imaging, fluorescence microscopy, flow cytometry, and other advanced biological studies.[1][2]

Core Chemical and Physical Properties

Sulfo-Cy7.5 maleimide is a hydrophilic, thiol-reactive fluorescent probe.[3][4] The presence of sulfonate groups significantly enhances its water solubility, a critical feature for bioconjugation in aqueous environments.[1][2] The maleimide functional group allows for the specific covalent attachment of the dye to sulfhydryl groups found in cysteine residues of proteins and peptides. [5][6]

Quantitative Data Summary

The key physicochemical and spectral properties of **Sulfo-Cy7.5 maleimide** are summarized in the tables below for easy reference and comparison.



Property	Value	References
Molecular Formula	C51H51K3N4O15S4	[3][5]
Molecular Weight	1205.52 g/mol	[3][4]
Appearance	Green solid/powder	[7][8]
Solubility	Good solubility in water, DMF, and DMSO	[3][5][6]

Spectral Property	Value	References
Excitation Maximum (\(\lambda\)ex)	788 nm	[3][5]
Emission Maximum (λem)	797 - 808 nm	[1][3][5]
Molar Extinction Coefficient (ϵ)	222,000 cm ⁻¹ M ⁻¹	[3][5]
Fluorescence Quantum Yield (Φ)	0.21	[3][5]
Correction Factor (CF260)	0.09	[3]
Correction Factor (CF280)	0.09	[3]

Stability and Storage

For optimal performance and longevity, **Sulfo-Cy7.5 maleimide** should be stored under specific conditions:



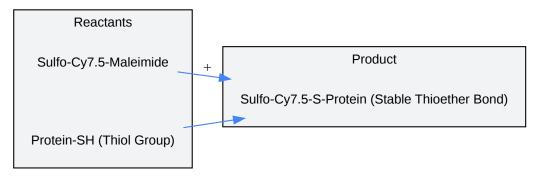
Condition	Recommendation	References
Long-term Storage	-20°C in the dark, desiccated	[3][5]
Storage Duration	12-24 months upon receipt	[3][7]
Shipping	Can be shipped at ambient temperature for up to 3 weeks	[3][6]
Stock Solutions	Unused stock solutions in anhydrous DMSO can be stored at -20°C for up to a month	[9]

Reaction Mechanism

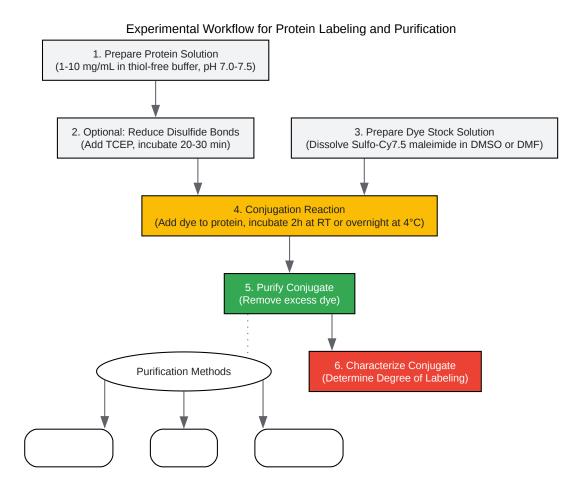
The conjugation of **Sulfo-Cy7.5 maleimide** to a biomolecule is achieved through a Michael addition reaction. The maleimide group reacts selectively with the sulfhydryl group of a cysteine residue, forming a stable thioether bond.[10] This reaction is most efficient at a pH range of 6.5-7.5.[10]



Reaction of Sulfo-Cy7.5 Maleimide with a Thiol Group







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